

# Safety data sheet (SDS) for 3,5-Diisopropylbromobenzene

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## Compound of Interest

Compound Name: 3,5-Diisopropylbromobenzene

Cat. No.: B1339613

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An In-depth Technical Guide to the Safe Handling of **3,5-Diisopropylbromobenzene**

## Chemical Identification and Properties

**3,5-Diisopropylbromobenzene** is an organic compound utilized in various laboratory and chemical synthesis applications.[1][2] Understanding its fundamental properties is crucial for safe handling and experimental design.

| Identifier        | Value                              | Source |
|-------------------|------------------------------------|--------|
| IUPAC Name        | 1-bromo-3,5-di(propan-2-yl)benzene | [3]    |
| CAS Number        | 23058-81-3                         | [4]    |
| Molecular Formula | C <sub>12</sub> H <sub>17</sub> Br | [3]    |
| Molecular Weight  | 241.17 g/mol                       | [3]    |
| InChI Key         | VRKJTEHREIEDIE-UHFFFAOYSA-N        | [3]    |
| Canonical SMILES  | CC(C)C1=CC(Br)=CC(C(C)C)=C1        | [4]    |

| Physical & Chemical Properties | Value                                      | Source |
|--------------------------------|--|--------|
| Physical State                 | Liquid                                     | [2][4] |
| Appearance                     | Colorless to brown liquid/oil              | [1][2] |
| Boiling Point                  | 232 - 236 °C @ 760 mmHg                    | [5]    |
| 78 to 82 °C @ 1.0 Torr         | [2]  |        |
| Flash Point                    | 86 °C / 186.8 °F                           | [5]    |
| Solubility                     | Insoluble in water                         | [6]    |
| LogP                           | 4.6959 (Computed)                          | [7]    |
| Vapor Pressure                 | No data available                          |        |
| Density                        | 0.840 g/cm <sup>3</sup> (Specific Gravity) | [5]    |

## Hazard Identification and Classification

This compound is classified as hazardous under the Globally Harmonized System (GHS). The primary hazards are related to irritation and acute toxicity if ingested.

| GHS Classification                               | Hazard Statement                              |
|--|---|
| Acute Toxicity, Oral                             | H302: Harmful if swallowed.[8]                |
| Skin Corrosion/Irritation                        | H315: Causes skin irritation.[4][8]           |
| Serious Eye Damage/Eye Irritation                | H319: Causes serious eye irritation.[4]       |
| Specific Target Organ Toxicity (Single Exposure) | H335: May cause respiratory irritation.[4][8] |

GHS Pictogram:

- GHS07: Exclamation Mark (Harmful/Irritant)[4][7]

Signal Word:

- [Warning](#)<sup>[4]</sup><sup>[8]</sup>

## Experimental Protocols

While specific toxicological studies for **3,5-diisopropylbromobenzene** are not detailed in the provided literature, the GHS classifications are determined through standardized experimental protocols, typically following OECD (Organisation for Economic Co-operation and Development) guidelines.

### General Protocol for Acute Oral Toxicity Assessment (Adapted from OECD TG 423)

This protocol outlines a general procedure for determining the acute oral toxicity of a chemical, which would be used to substantiate the "H302: Harmful if swallowed" classification.

- **Objective:** To determine the lethal dose (LD50) or acute toxic class of the substance when administered orally.
- **Test Animals:** Typically, a single sex (usually female) of a standard rodent strain (e.g., Wistar rats) is used. Animals are young, healthy adults.
- **Housing & Feeding:** Animals are housed in standard cages with controlled temperature, humidity, and light cycles. Standard laboratory diet and drinking water are provided *ad libitum*.
- **Dose Administration:**
  - The test substance is administered in a single dose by gavage using a stomach tube.
  - A stepwise procedure is used with a starting dose of 300 mg/kg body weight.
  - Three animals are used in each step. The outcome (survival or death) determines the next step:
    - If mortality occurs, the dose for the next group is lowered.
    - If no mortality occurs, the dose is increased.
- **Observation:**

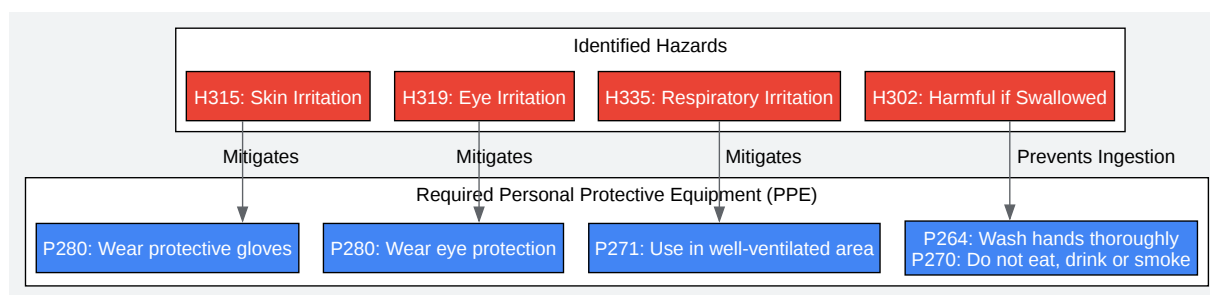
- Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days.
- Observations are conducted frequently on the day of dosing and at least once daily thereafter.
- Pathology: At the end of the observation period, all surviving animals are euthanized and subject to a gross necropsy.
- Data Analysis: The results are used to classify the substance into a GHS category for acute oral toxicity.

## Safety and Handling

Strict adherence to safety protocols is mandatory when handling **3,5-diisopropylbromobenzene**.

### 4.1 Personal Protective Equipment (PPE)

The following diagram illustrates the logical flow from hazard identification to the selection of appropriate PPE.



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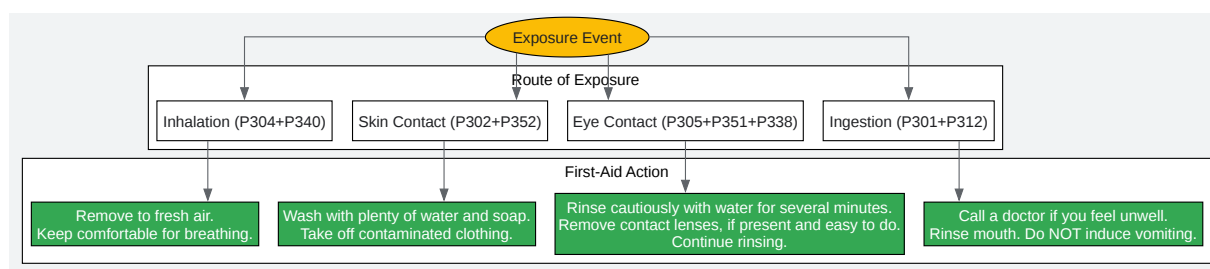
Caption: PPE selection based on GHS hazard statements.

## 4.2 Storage and Incompatibilities

- Storage: Store in a dry, cool, and well-ventilated place.[5] Keep the container tightly closed and sealed.[2][5] Store locked up.[4]
- Incompatible Materials: Avoid strong oxidizing agents.[5]

## Emergency and First-Aid Procedures

Immediate and appropriate first-aid measures are critical in the event of exposure. The following workflow outlines the recommended response actions based on precautionary statements.[4]



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Caption: First-aid workflow for different exposure routes.

## 5.1 Fire-Fighting Measures

- Extinguishing Media: Use CO<sub>2</sub>, dry chemical, or foam for extinction.[5]
- Specific Hazards: The substance is combustible.[6] Vapors may form explosive mixtures with air at elevated temperatures. Hazardous decomposition products include carbon monoxide,

carbon dioxide, and hydrogen bromide.[9]

- Protective Equipment: Wear self-contained breathing apparatus and full protective gear.[9]

## Disposal Considerations

Dispose of contents and container to an approved hazardous waste disposal plant.[4][5] Waste should be classified as hazardous and disposed of in accordance with local, regional, and national regulations.[6] Do not allow the chemical to enter the environment.[6]

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